

overcoming challenges in the characterization of 1-(4-Aminophenyl)cyclohexanecarbonitrile

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Compound of Interest

Compound Name: 1-(4-Aminophenyl)cyclohexanecarbonitrile

Cat. No.: B1503776

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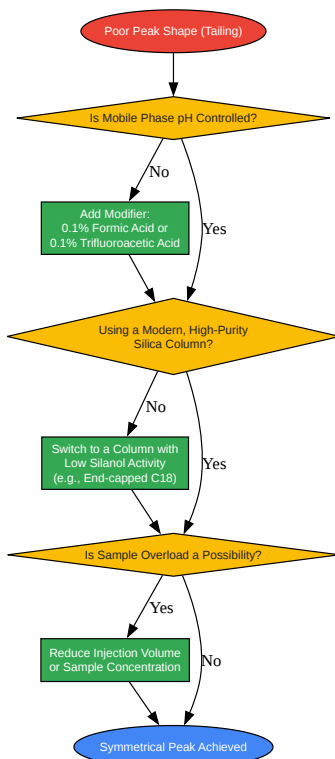
Technical Support Center: Characterization of 1-(4-Aminophenyl)cyclohexanecarbonitrile

Welcome to the technical support resource for **1-(4-Aminophenyl)cyclohexanecarbonitrile**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common and complex challenges encountered during the analytical characterization of this molecule. As an important intermediate in pharmaceutical synthesis, particularly for targeted therapies like Apatinib, its purity and structural integrity are paramount. [1][2] This document provides field-proven insights, detailed troubleshooting protocols, and foundational scientific principles to ensure robust and reliable characterization.

Compound Overview

1-(4-Aminophenyl)cyclohexanecarbonitrile (MW: 186.26 g/mol , Formula: C₁₂H₁₄N₂) is a bifunctional molecule containing a primary aromatic amine and a tertiary nitrile attached to a cyclohexane ring.[3][4] This unique combination of functional groups presents specific

analytical challenges, including potential for oxidation, peak tailing in chromatography, and complex spectral features.



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Sources

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- 4. GSRS [gsrs.ncats.nih.gov]

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